

Precision In Silico Docking of Quinoxaline-6-Carboxamide Scaffolds: A Multitarget Approach

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Compound of Interest

Compound Name: *N*-benzyl-2,3-diphenylquinoxaline-6-carboxamide

CAS No.: 332404-54-3

Cat. No.: B11203687

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Executive Summary

The quinoxaline-6-carboxamide scaffold represents a privileged structure in medicinal chemistry, particularly valued for its ability to mimic ATP adenine rings in kinase pockets (e.g., VEGFR-2, EGFR) and interact with bacterial DNA gyrase. This guide provides a rigorous, self-validating computational protocol for docking these ligands. It moves beyond generic "click-and-dock" tutorials, focusing on the specific electronic and steric requirements of the carboxamide moiety—a critical hydrogen-bond networking center.

Part 1: Structural Rationale & Target Selection

The Pharmacophore: Why Quinoxaline-6-Carboxamide?

The quinoxaline core provides a rigid, planar, hydrophobic platform perfect for

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stacking interactions with aromatic residues (e.g., Phe, Tyr, Trp). However, the 6-carboxamide substitution is the functional "warhead."

- **H-Bond Donor/Acceptor:** The amide nitrogen (donor) and carbonyl oxygen (acceptor) often engage the "hinge region" of kinases or the Asp-Water-Mg networks in bacterial enzymes.
- **Vectorality:** The position 6 substitution directs the attached R-group into the solvent-accessible region or the hydrophobic back-pocket, depending on the target's specific architecture.

Target Selection Strategy

For this guide, we focus on two validated targets where this scaffold excels:

- **Anticancer (Kinase Inhibition):** VEGFR-2 (PDB ID: 4ASD or 2OH4). The carboxamide mimics the binding mode of Sorafenib-like inhibitors.
- **Antibacterial:** DNA Gyrase B (PDB ID: 1KZN or 3U2D). The scaffold competes with ATP.

Part 2: Computational Workflow (The Core Protocol)

This protocol utilizes a hybrid approach compatible with AutoDock Vina (open source) and Schrödinger Glide (commercial), emphasizing universal principles.

Phase A: Ligand Preparation (The Electronic Foundation)

- **Step 1: 2D to 3D Conversion:** Sketch the quinoxaline-6-carboxamide derivatives. Ensure the amide bond is planar (hybridization).
- **Step 2: Tautomeric States:** Generate all tautomers at pH 7.4. Critical: For quinoxalines, the protonation state of the pyrazine nitrogens affects binding significantly.
- **Step 3: Geometry Optimization (DFT):**
 - Standard force fields (MMFF94) are often insufficient for conjugated heterocycles.

- Protocol: Optimize the core geometry using Density Functional Theory (DFT) at the B3LYP/6-31G* level. This ensures the planarity of the quinoxaline ring and the correct bond angle of the carboxamide are physically accurate before docking.

Phase B: Receptor Preparation (The "Lock" Setup)

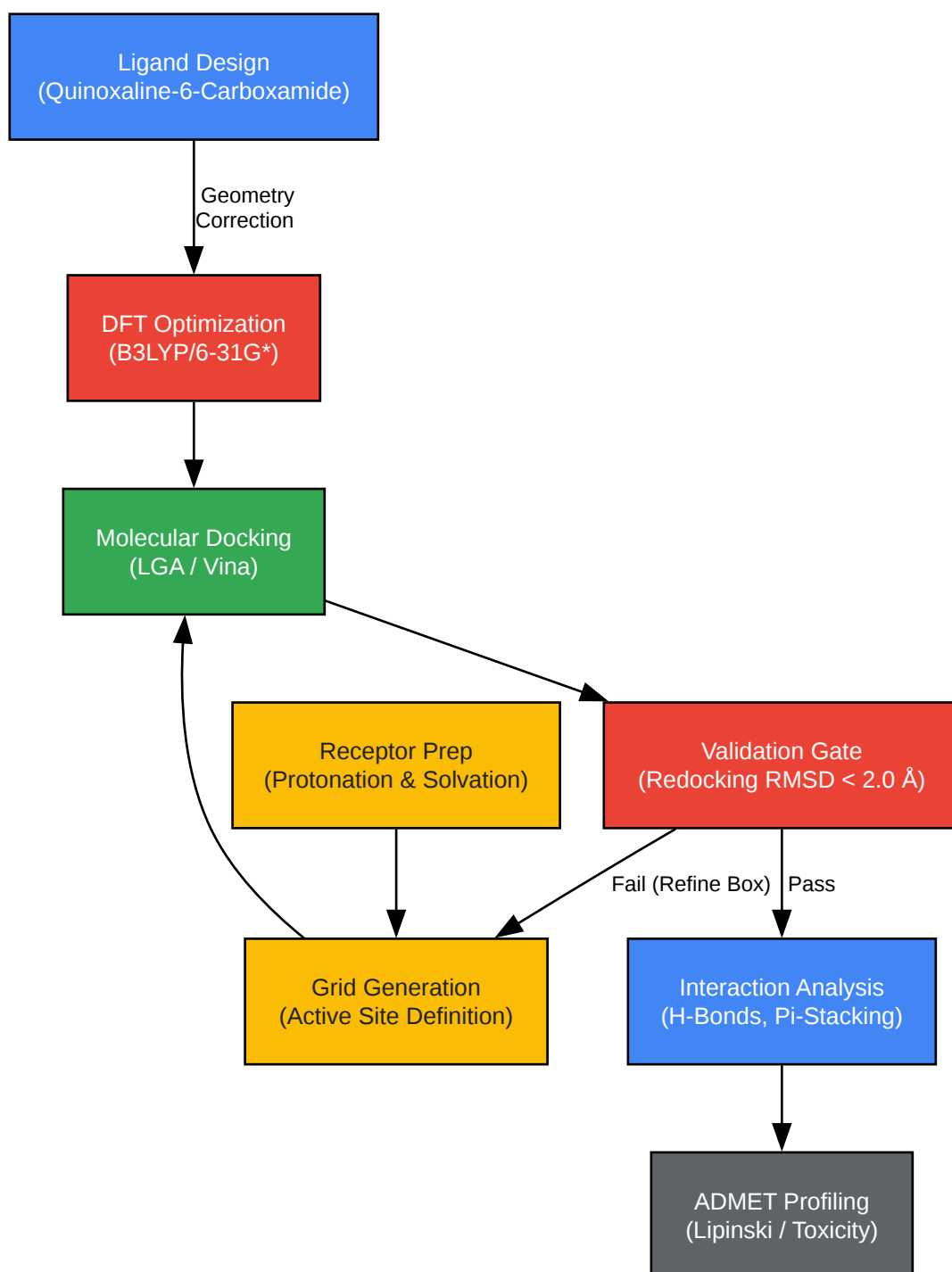
- Step 1: PDB Retrieval & Cleaning: Download the target (e.g., VEGFR-2, PDB: 2OH4).
- Step 2: Water Management:
 - Rule: Remove solvent waters unless they bridge the ligand and protein (common in kinase active sites). For VEGFR-2, keep the conserved water molecule bridging Glu885 if present.
- Step 3: Protonation: Add hydrogens and optimize H-bond networks (PropKa) to resolve His/Asp/Glu protonation states.

Phase C: Grid Generation & Docking

- Grid Box: Center the grid on the co-crystallized ligand.
 - Dimensions: Extend 10 Å in each direction (typically
Å to
Å).
- Algorithm: Lamarckian Genetic Algorithm (LGA).
- Exhaustiveness: Set to 32 or 64 (high precision) to ensure the global minimum is found for the flexible carboxamide tail.

Part 3: Visualization of the Workflow

The following diagram illustrates the critical path from ligand design to ADMET profiling, highlighting the decision gates (Validation Steps).



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Caption: Figure 1: Integrated computational workflow for quinoxaline-6-carboxamide docking. Note the critical "Validation Gate" requiring RMSD verification.

Part 4: Data Interpretation & Case Study

Validation: The Self-Validating System

Before analyzing new compounds, you must re-dock the co-crystallized ligand (e.g., Sorafenib in 4ASD).

- Metric: Calculate the Root Mean Square Deviation (RMSD) between the docked pose and the crystal pose.
- Threshold: RMSD

2.0 Å is mandatory. If > 2.0 Å, the grid box or protonation states are incorrect.

Analyzing the Quinoxaline-6-Carboxamide Pose

In a successful dock (e.g., against VEGFR-2), look for these specific interactions:

Interaction Type	Target Residue (VEGFR-2)	Ligand Moiety	Mechanistic Role
H-Bond (Donor)	Glu885 (Hinge)	Carboxamide -NH	Anchors the scaffold; mimics ATP adenine.
H-Bond (Acceptor)	Cys919 (Hinge)	Quinoxaline N1/N4	Stabilizes the heteroaromatic core.
- Stacking	Phe918 / Phe1047	Quinoxaline Ring	Hydrophobic clamp; increases residence time.
Hydrophobic	Val848, Ala866	R-Group (Pos 2/3)	Van der Waals contacts in the hydrophobic pocket.

ADMET & Drug-Likeness

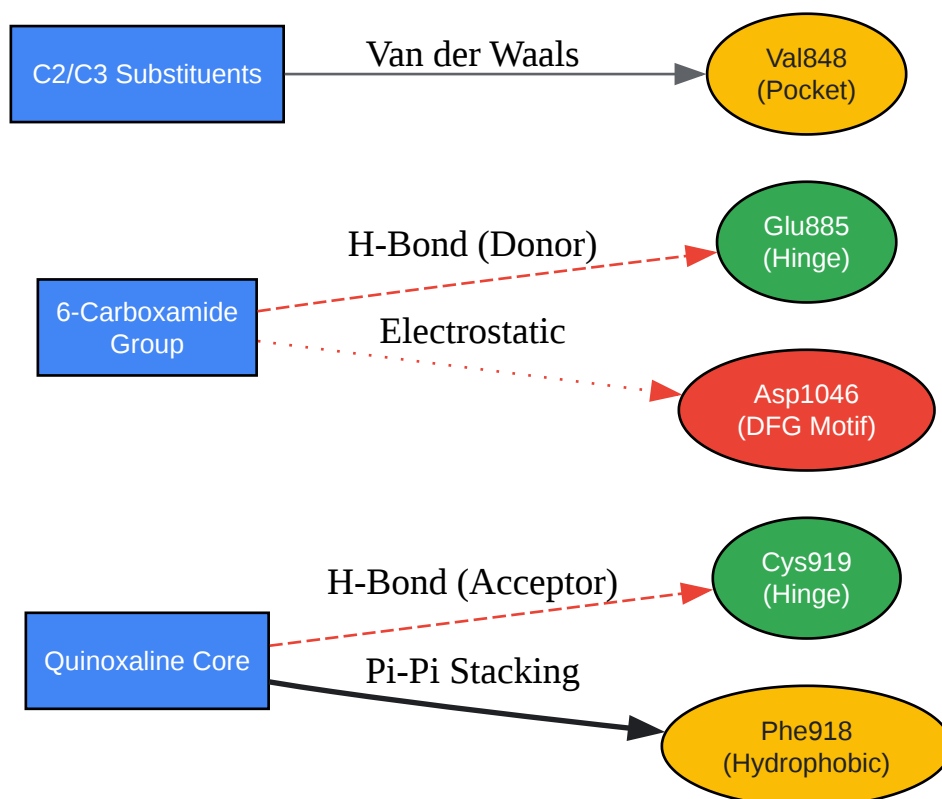
Docking scores (binding energy) must be contextualized with ADMET properties.^[1] Quinoxaline derivatives often suffer from solubility issues.

- Lipinski's Rule of 5 Check: MW < 500, LogP < 5, H-donors < 5, H-acceptors < 10.

- Toxicity: Use tools like ProTox-II to screen for hepatotoxicity (a common risk with fused heterocycles).

Part 5: Interaction Pathway Visualization

This diagram visualizes the specific molecular interactions stabilizing the Quinoxaline-6-Carboxamide within the kinase active site (VEGFR-2 model).



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Caption: Figure 2: Pharmacophore mapping of Quinoxaline-6-Carboxamide in the VEGFR-2 binding pocket.

References

- Srinivas, K., et al. (2017). Synthesis and Antibacterial Activity of Novel Quinoxaline-6-Carboxamide Derivatives.[2] International Journal of Pharmaceutical Science and Health Care.

- Eissa, I. H., et al. (2021). New quinoxaline-based VEGFR-2 inhibitors: design, synthesis, and antiproliferative evaluation with in silico docking, ADMET, toxicity, and DFT studies.[3] RSC Advances.
- Ajay, A., et al. (2022). Design, Synthesis, and Molecular Docking Studies of Some New Quinoxaline Derivatives as EGFR Targeting Agents. Russian Journal of General Chemistry.
- BenchChem. Quinoxaline Derivatives in Drug Discovery: A Comparative Docking Analysis. BenchChem Technical Guides.
- Trott, O., & Olson, A. J. (2010). AutoDock Vina: improving the speed and accuracy of docking with a new scoring function, efficient optimization, and multithreading. Journal of Computational Chemistry.

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Sources

- [1. scispace.com](https://scispace.com) [scispace.com]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. New quinoxaline-based VEGFR-2 inhibitors: design, synthesis, and antiproliferative evaluation with in silico docking, ADMET, toxicity, and DFT studies - RSC Advances \(RSC Publishing\)](https://pubs.rsc.org) [pubs.rsc.org]
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